

Zhan Catalyst-1B thermal stability comparison

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Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

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Zhan Catalyst-1B Profile and Performance

Zhan Catalyst-1B is a ruthenium-based complex designed for **olefin metathesis reactions**, sharing a similar structure with the Hoveyda-Grubbs catalysts but featuring a key modification: an electron-withdrawing dimethylsulfonamide group on the benzylidene ether ligand [1]. This modification influences its reactivity and stability.

The table below summarizes its basic properties and selected performance data from the literature.

Property / Aspect	Details / Value
Chemical Formula	$C_{33}H_{43}Cl_2N_3O_3RuS$ [1] [2] [3]
Molecular Weight	733.75 g·mol ⁻¹ [1] [3]
Appearance	Green solid [1]
Key Structural Feature	Electron-withdrawing sulfonamide group on the isopropoxystyrene ligand [1]
Performance in ADMET Polymerization	Effective, though a second-generation Hoveyda-Grubbs catalyst was the most effective in one study [4].

Property / Aspect	Details / Value
Performance in RCM & Self-Metathesis	Exhibited high activity and near 100% selectivity in various reactions, including Ring-Closing Metathesis (RCM) and metathesis of fatty acid esters [5].
Immobilized Form Activity	When immobilized on MCM-41/SBA-15, showed high activity in RCM and ROMP. Turnover Frequency (TOF) for RCM of DEDAM was $\sim 2500 \text{ h}^{-1}$ [5].
Recyclability	Can be recovered via precipitation or filtration and reused, a significant advantage [1]. Its immobilized form also allows for recycling [5].

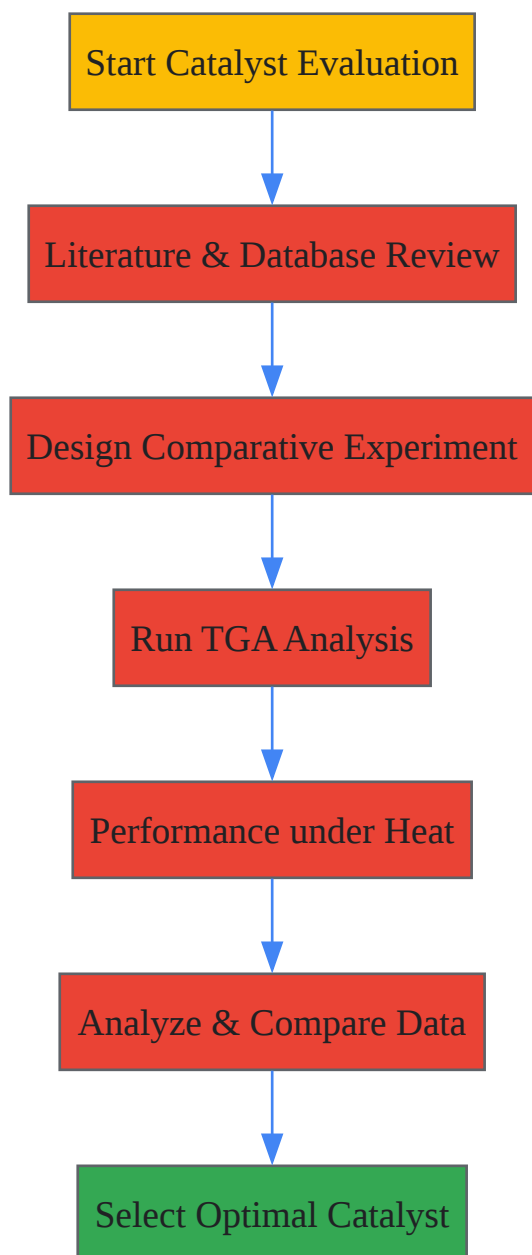
Experimental Context and Protocols

While specific thermal stability data (like a decomposition temperature) for **Zhan Catalyst-1B** is not provided in the search results, the experimental contexts below offer insight into its practical performance.

- **Acyclic Diene Metathesis (ADMET) Polymerization** [4]:
 - **Protocol:** A novel family of furan-based α,ω -diene carbonate monomers was subjected to ADMET polymerization using **seven different ruthenium catalysts**, including **Zhan Catalyst-1B**.
 - **Result:** The second-generation Hoveyda–Grubbs catalyst proved most effective, yielding polymers with molecular weights up to 19 kDa. This indicates that in this specific, demanding reaction, the Hoveyda-Grubbs catalyst outperformed the others tested, though **Zhan Catalyst-1B** was still viable.
- **Ring-Closing Metathesis (RCM) and Self-Metathesis** [5]:
 - **Protocol:** The activity of **Zhan Catalyst-1B** (and its immobilized versions) was tested in several reactions, including:
 - RCM of diethyl diallylmalonate (DEDAM) and 1,7-octadiene.
 - Self-metathesis of methyl oleate and methyl 10-undecenoate.
 - **Result:** The catalyst showed high activity and selectivity across these tests. For the immobilized version, the TOF for RCM of DEDAM reached approximately 2500 h^{-1} .

A Practical Workflow for Catalyst Selection

Given the lack of direct comparative data on thermal stability, you may need to perform empirical evaluation. The following diagram outlines a general workflow for this process using Graphviz.



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This workflow suggests a direct, experimental approach to obtain the missing comparative data.

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References

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